

# A Head-to-Head Comparison of Leading Far-Red Fluorescent Probes

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## Compound of Interest

Compound Name: *New Red*

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In the rapidly advancing field of cellular imaging, the choice of fluorescent probe is paramount to generating high-quality, reproducible data. Far-red fluorescent probes, in particular, have gained prominence for their ability to penetrate deeper into tissues with reduced phototoxicity and background autofluorescence. This guide provides an objective, data-driven comparison of four popular far-red fluorescent probes: Alexa Fluor 647, ATTO 647N, Janelia Fluor 646 (JF646), and SiR-actin. We present a comprehensive analysis of their performance characteristics, supported by experimental data and detailed protocols to aid in your research endeavors.

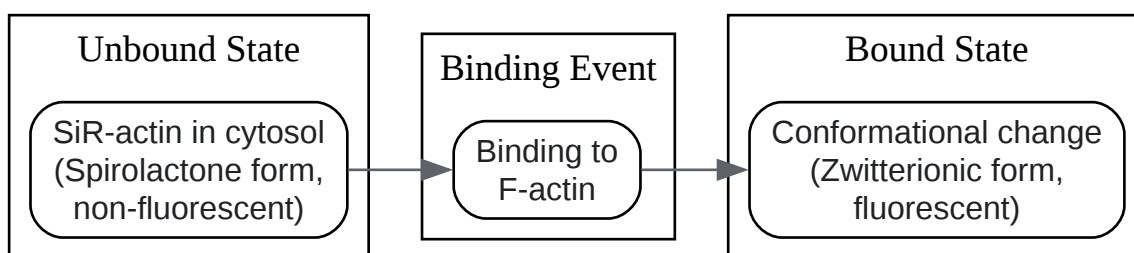
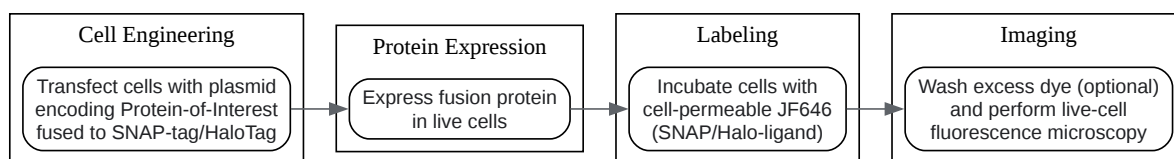
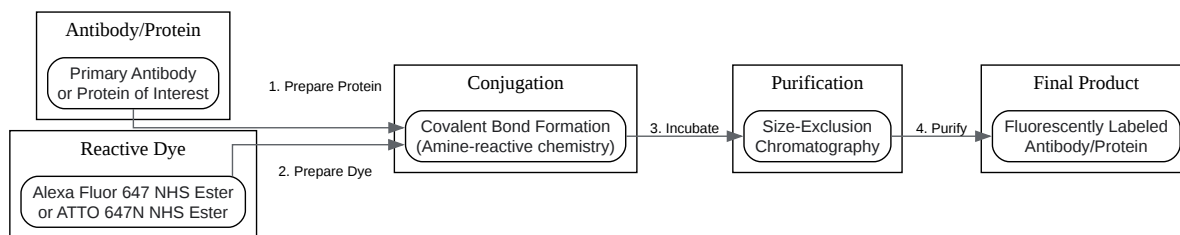
## Quantitative Performance Comparison

The following table summarizes the key photophysical properties of the selected far-red fluorescent probes. These parameters are crucial for determining the brightness, stability, and overall performance of a fluorophore in imaging experiments.

Property	Alexa Fluor 647	ATTO 647N	Janelia Fluor 646 (JF646)	SiR-actin
Excitation Max (nm)	~650	~646	~646	~652
Emission Max (nm)	~668	~664	~664	~674
Molar Extinction Coefficient (cm <sup>-1</sup> M <sup>-1</sup> )	~239,000	~150,000[1]	~152,000[2][3][4]	~100,000[5]
Quantum Yield (Φ)	~0.33[6]	~0.65[1]	~0.54[2][3][4]	Fluorogenic (~100-fold increase upon binding)[7]
Brightness (Ext. Coeff. x QY / 1000)	~78.9	~97.5	~82.1	Variable (Fluorogenic)
Photostability	High[8]	High, ozone resistant[1]	High[9][10][11][12]	Good
Cell Permeability	No (requires conjugation)	No (requires conjugation)	Yes (as Halo/SNAP-tag ligand)[9][10][11][12]	Yes[5]
Primary Application	General labeling (antibodies, etc.)	General labeling, single-molecule imaging	Live-cell imaging (with protein tags)	Live-cell F-actin imaging

## Visualizing Mechanisms and Workflows

To provide a clearer understanding of the application and underlying principles of these probes, the following diagrams, generated using the DOT language, illustrate key processes.



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